

A Comparative Guide to Fn14 Inhibitors: TWEAK-Fn14-IN-

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Compound of Interest

Compound Name: TWEAK-Fn14-IN-1

Cat. No.: B15583258

For Researchers, Scientists, and Drug Development Professionals

The TWEAK/Fn14 signaling pathway is a critical regulator of diverse cellular processes, including inflammation, proliferation, migration, and apoptosis compelling target for therapeutic intervention. This guide provides an objective comparison of **TWEAK-Fn14-IN-1**, a small molecule inhibitor of this padata.

Overview of the TWEAK/Fn14 Signaling Pathway

The cytokine TWEAK (TNF-like weak inducer of apoptosis) binds to its receptor, Fn14 (Fibroblast growth factor-inducible 14), initiating a signaling cas associated factors (TRAFs) to the intracellular domain of Fn14, which in turn activates downstream signaling pathways, most notably the canonical ar These pathways regulate the expression of a wide array of genes involved in inflammation, cell survival, and tissue remodeling.[1]

TWEAK [label="TWEAK", fillcolor="#4285F4", fontcolor="#FFFFFF"]; Fn14 [label="Fn14 Receptor", fillcolor="#428! fillcolor="#FBBC05", fontcolor="#202124"]; NFkB [label="NF-kB Pathway\n(Canonical & Non-Canonical)", fillcolo Pathway", fillcolor="#34A853", fontcolor="#FFFFFF"]; Gene_Expression [label="Gene Expression\n(Inflammation, | fillcolor="#EA4335", fontcolor="#FFFFFF"];

TWEAK -> Fn14 [label="Binding & Trimerization"]; Fn14 -> TRAFs [label="Recruitment"]; TRAFs -> NFkB; TRAFs -> Gene_Expression; }

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References

- 1. Structural Basis and Targeting of the Interaction between Fibroblast Growth Factor-inducible 14 and Tumor Necrosis Factor-like Weak Inducer of
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